

An In-Depth Technical Guide to 2-(2,6-Dichlorophenoxy)propanoic Acid

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Compound of Interest

Compound Name: 2-(2,6-Dichlorophenoxy)propanoic acid

CAS No.: 25140-90-3

Cat. No.: B128277

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For Researchers, Scientists, and Drug Development Professionals

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Abstract

This technical guide provides a comprehensive overview of **2-(2,6-Dichlorophenoxy)propanoic acid**, a chemical compound of interest in various scientific domains. This document delineates its fundamental chemical properties, including its Chemical Abstracts Service (CAS) number and its formal International Union of Pure and Applied Chemistry (IUPAC) nomenclature. A detailed exploration of its synthesis, potential applications, and toxicological profile is presented, drawing parallels with its more extensively studied isomer, 2-(2,4-Dichlorophenoxy)propanoic acid (Dichlorprop). Furthermore, this guide outlines established analytical methodologies for the detection and quantification of related compounds, which are adaptable for the title compound. This paper aims to serve as a foundational resource for professionals engaged in research and development activities involving this and similar molecules.

Core Identification and Chemical Properties

2-(2,6-Dichlorophenoxy)propanoic acid is a halogenated aromatic carboxylic acid. Its core structure consists of a propanoic acid moiety linked to a 2,6-dichlorophenoxy group via an ether bond.

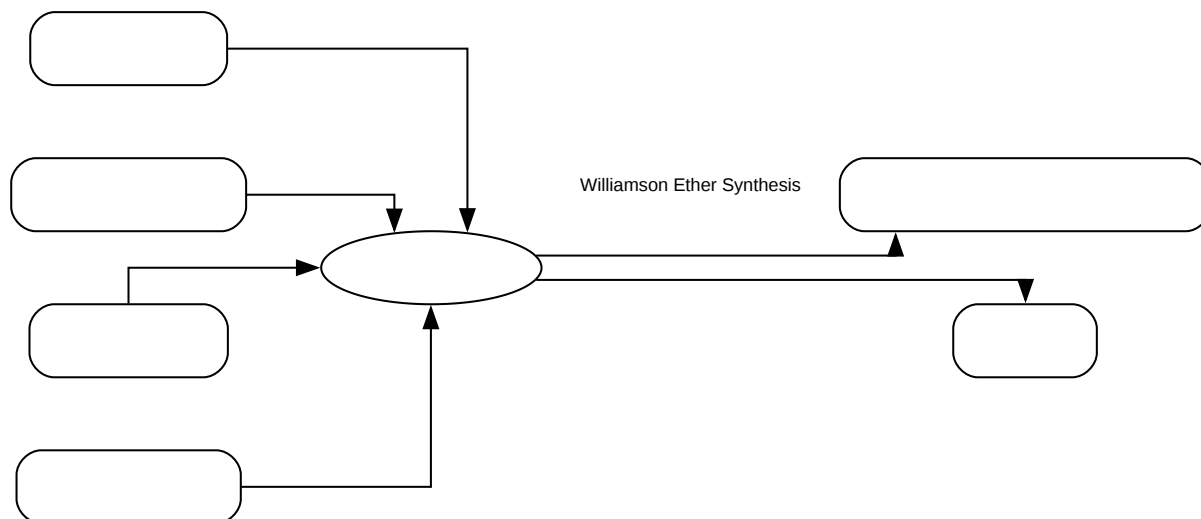
Property	Value	Source
IUPAC Name	2-(2,6-Dichlorophenoxy)propanoic acid	[1]
CAS Number	25140-90-3	
Molecular Formula	C ₉ H ₈ Cl ₂ O ₃	[1]
Molecular Weight	235.06 g/mol	[1]
Canonical SMILES	<chem>CC(C(=O)O)Oc1c(cccc1Cl)Cl</chem>	[1]
InChI Key	JTSKVVD MNKQPAO-UHFFFAOYSA-N	[1]
Appearance	White to off-white solid (predicted)	
Solubility	Predicted to be sparingly soluble in water, soluble in organic solvents	[2]

Synthesis and Manufacturing

The synthesis of **2-(2,6-Dichlorophenoxy)propanoic acid** can be achieved through a Williamson ether synthesis. This well-established reaction involves the coupling of a phenoxide with an alkyl halide. A plausible synthetic route is outlined below.

Synthetic Pathway

The primary route for synthesizing **2-(2,6-Dichlorophenoxy)propanoic acid** involves the reaction of 2,6-Dichlorophenol with a salt or ester of 2-chloropropanoic acid in the presence of a base.



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Caption: Williamson Ether Synthesis of **2-(2,6-Dichlorophenoxy)propanoic acid**.

Experimental Protocol

The following is a generalized experimental protocol based on the synthesis of a similar compound, 2-[4'-(2'',4''-dichlorophenoxy)-phenoxy]propionic acid[3]. This should be adapted and optimized for the specific synthesis of the title compound.

- **Reactant Preparation:** In a suitable reaction vessel, dissolve 2,6-dichlorophenol in an appropriate solvent such as xylene.
- **Addition of Base:** To the stirred solution, add a strong base, such as sodium hydroxide, to deprotonate the phenol and form the corresponding phenoxide.
- **Nucleophilic Attack:** Introduce 2-chloropropanoic acid or its ester to the reaction mixture. The phenoxide will act as a nucleophile, displacing the chloride to form the ether linkage.
- **Reaction Conditions:** The reaction is typically carried out at an elevated temperature to facilitate the reaction.

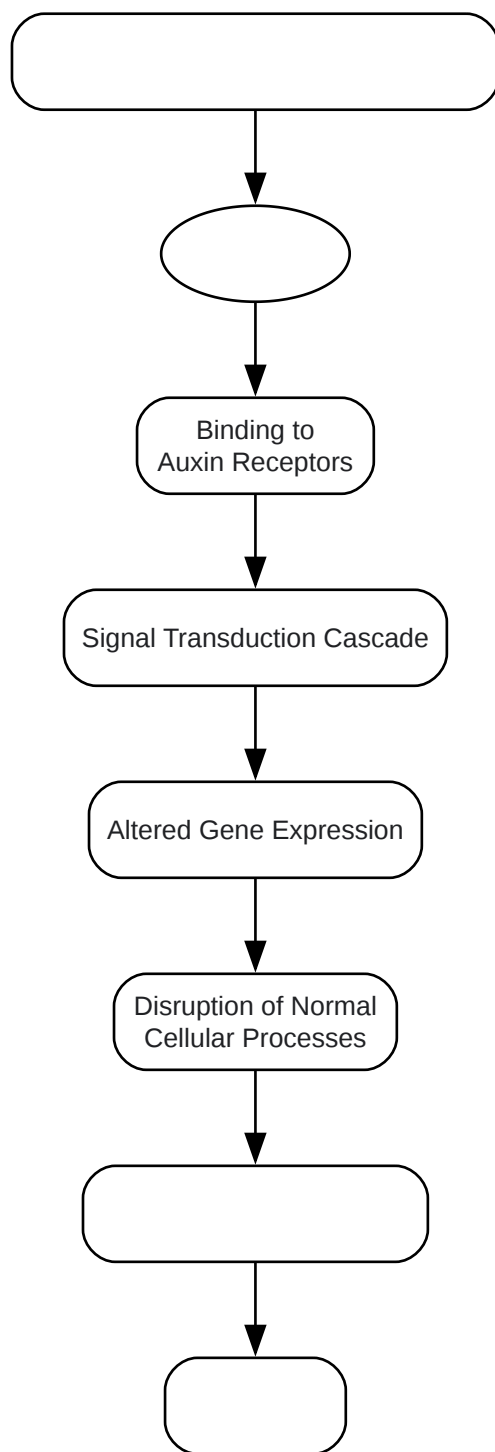
- **Workup and Purification:** After the reaction is complete, the mixture is cooled and then acidified to protonate the carboxylic acid. The product can then be extracted using an organic solvent and purified by recrystallization or chromatography.

Potential Applications and Mechanism of Action

While specific applications for **2-(2,6-Dichlorophenoxy)propanoic acid** are not widely documented, its structural similarity to other chlorophenoxy herbicides, such as Dichlorprop (2-(2,4-Dichlorophenoxy)propanoic acid), suggests potential utility in agriculture and plant science research.

Herbicidal Activity (Hypothesized)

Chlorophenoxy herbicides act as synthetic auxins, which are plant growth hormones[4][5]. At high concentrations, these synthetic auxins disrupt normal plant growth processes, leading to uncontrolled cell division and elongation, stem and leaf malformation, and ultimately, plant death. It is plausible that **2-(2,6-Dichlorophenoxy)propanoic acid** exhibits a similar mechanism of action.



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Caption: Hypothesized mechanism of action as a synthetic auxin herbicide.

Analytical Methodologies

The analysis of chlorophenoxy acids is typically performed using chromatographic techniques coupled with various detectors. The following methods, while described for related compounds, are readily adaptable for **2-(2,6-Dichlorophenoxy)propanoic acid**.

High-Performance Liquid Chromatography (HPLC)

HPLC is a robust method for the separation and quantification of phenoxyalkanoic acids.

- **Stationary Phase:** A C18 reversed-phase column is commonly employed.
- **Mobile Phase:** A mixture of an aqueous buffer (e.g., formic acid in water) and an organic solvent (e.g., acetonitrile or methanol) is used in an isocratic or gradient elution mode.
- **Detection:** UV detection at a wavelength corresponding to the absorbance maximum of the aromatic ring or mass spectrometry (LC-MS) for higher sensitivity and specificity can be used.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a highly sensitive and specific method for the analysis of volatile compounds. For non-volatile compounds like carboxylic acids, a derivatization step is necessary.

- **Derivatization:** The carboxylic acid group is typically converted to a more volatile ester (e.g., methyl ester) using a reagent like diazomethane or BF_3 /methanol.
- **Separation:** A capillary column with a suitable stationary phase (e.g., a non-polar or intermediate polarity phase) is used to separate the analyte from other components.
- **Detection:** A mass spectrometer is used for detection, providing both quantitative data and structural information for confirmation of identity.

Sample Preparation Protocol for Soil Analysis (Adapted)

The following is a generalized protocol for the extraction of phenoxy acids from soil samples, adapted from an EPA method[6].

- **Extraction:** Soil samples are extracted with a mixture of an organic solvent (e.g., methanol) and an aqueous solution (e.g., acetic acid in water) using sonication or shaking.

- Clean-up: The extract is then subjected to solid-phase extraction (SPE) using a C18 cartridge to remove interfering substances.
- Elution: The analyte is eluted from the SPE cartridge with a suitable solvent.
- Derivatization (for GC-MS): The eluted sample is then derivatized to form the methyl ester.
- Analysis: The final extract is analyzed by HPLC or GC-MS.

Toxicology and Safety

The toxicological profile of **2-(2,6-Dichlorophenoxy)propanoic acid** has not been extensively studied. However, data from its isomer, Dichlorprop, and other chlorophenoxy herbicides can provide an indication of its potential hazards.

Potential Health Effects (Extrapolated from Dichlorprop)

- Acute Toxicity: May be harmful if swallowed or inhaled and can cause irritation to the skin, eyes, and respiratory tract[7].
- Chronic Toxicity: Long-term exposure may lead to adverse effects on the liver and kidneys.
- Carcinogenicity: The International Agency for Research on Cancer (IARC) has classified chlorophenoxy herbicides as possibly carcinogenic to humans (Group 2B)[5].

Safety Precautions

Standard laboratory safety practices should be strictly followed when handling **2-(2,6-Dichlorophenoxy)propanoic acid**.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- Ventilation: Work in a well-ventilated area or use a fume hood to minimize inhalation exposure.
- Handling: Avoid direct contact with the skin and eyes. In case of contact, rinse immediately with plenty of water.

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials.

Conclusion

2-(2,6-Dichlorophenoxy)propanoic acid is a compound with potential applications in the agrochemical and life sciences sectors. This guide has provided a detailed overview of its chemical identity, a plausible synthetic route, its likely mechanism of action based on structural analogs, and appropriate analytical methods for its characterization. While further research is needed to fully elucidate its properties and applications, this document serves as a valuable starting point for researchers and developers working with this molecule.

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